

A Comparative Guide to the Structural Analysis of Methyl 4,4-difluorocyclohexanecarboxylate

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Compound of Interest

Compound Name: Methyl 4,4-difluorocyclohexanecarboxylate

CAS No.: 882855-71-2

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For researchers, medicinal chemists, and professionals in drug development, the unambiguous structural confirmation of novel chemical entities is a cornerstone of scientific rigor. **Methyl 4,4-difluorocyclohexanecarboxylate**, a valuable building block in pharmaceutical sciences, presents a unique analytical challenge due to the presence of the gem-difluoro group.^{[1][2]} This guide provides an in-depth comparison of the analytical techniques used to elucidate and confirm the structure of this fluorinated cyclohexane derivative. We will explore the expected spectral data, compare it with related compounds, and provide detailed experimental protocols.

The strategic introduction of fluorine atoms into organic molecules can significantly enhance their pharmacological properties, including metabolic stability and binding affinity. Consequently, the precise characterization of such fluorinated compounds is paramount. This guide will serve as a practical resource for scientists engaged in the synthesis and analysis of similar molecules.

Orthogonal Analytical Approach for Structural Elucidation

A multi-technique, or orthogonal, approach is indispensable for the complete and confident structural determination of **Methyl 4,4-difluorocyclohexanecarboxylate**. This involves the synergistic use of Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and Fourier-Transform Infrared (FTIR) spectroscopy. Each technique provides a unique piece of the structural puzzle, and their combined data allows for a self-validating analytical system.

Figure 1: Orthogonal analytical workflow for structural confirmation.

Nuclear Magnetic Resonance (NMR) Spectroscopy: The Core of Structural Analysis

NMR spectroscopy is the most powerful tool for elucidating the detailed structure of organic molecules. For fluorinated compounds, a combination of ^1H , ^{13}C , and ^{19}F NMR is essential.

^1H NMR Spectroscopy: Mapping the Proton Skeleton

^1H NMR provides information on the number of different types of protons and their neighboring atoms. For **Methyl 4,4-difluorocyclohexanecarboxylate**, we expect to see signals for the methyl ester protons and the cyclohexane ring protons.

Expected ^1H NMR Data for **Methyl 4,4-difluorocyclohexanecarboxylate**:

Predicted Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~ 3.7	Singlet	3H	-OCH ₃
~ 2.5	Multiplet	1H	-CH(COOCH ₃)-
~ 2.2 - 1.8	Multiplet	8H	Cyclohexane -CH ₂ -

Comparison with a Non-fluorinated Analog: Methyl cyclohexanecarboxylate

For Methyl cyclohexanecarboxylate, the ^1H NMR spectrum shows a similar pattern but with different chemical shifts for the ring protons due to the absence of the electronegative fluorine

atoms. The signals for the cyclohexane protons in the non-fluorinated analog typically appear at a more upfield region (lower ppm values).

Compound	-OCH ₃ (ppm)	Cyclohexane -CH- (ppm)	Cyclohexane -CH ₂ - (ppm)
Methyl 4,4-difluorocyclohexanecarboxylate (Predicted)	~ 3.7	~ 2.5	~ 2.2 - 1.8
Methyl cyclohexanecarboxylate (Experimental)	~ 3.67	~ 2.3	~ 1.9 - 1.2

¹³C NMR Spectroscopy: Visualizing the Carbon Framework

¹³C NMR spectroscopy provides information about the different carbon environments in the molecule. The presence of the C-F bond will cause splitting of the carbon signals and a downfield shift for the carbon atom directly attached to the fluorine atoms.

Expected ¹³C NMR Data for **Methyl 4,4-difluorocyclohexanecarboxylate**:

Predicted Chemical Shift (δ) ppm	Multiplicity (due to C-F coupling)	Assignment
~ 175	Singlet	C=O
~ 120	Triplet	C-F ₂
~ 52	Singlet	-OCH ₃
~ 40	Singlet	-CH(COOCH ₃)-
~ 30	Triplet	-CH ₂ - adjacent to CF ₂
~ 25	Singlet	Other -CH ₂ -

Comparison with an Isomeric Analog: Methyl 3,3-difluorocyclohexanecarboxylate

In the isomeric Methyl 3,3-difluorocyclohexanecarboxylate, the gem-difluoro group is at the 3-position. This would result in a different splitting pattern and chemical shifts for the cyclohexane ring carbons in the ^{13}C NMR spectrum, allowing for clear differentiation between the two isomers.

Compound	C=O (ppm)	C-F ₂ (ppm)	-OCH ₃ (ppm)	-CH(COOCH ₃)- (ppm)	Ring -CH ₂ - (ppm)
Methyl 4,4-difluorocyclohexanecarboxylate (Predicted)	~ 175	~ 120 (t)	~ 52	~ 40	~ 30 (t), ~ 25
Methyl 3,3-difluorocyclohexanecarboxylate (Predicted)	~ 174	~ 122 (t)	~ 52	~ 38	Varied shifts and multiplicities

^{19}F NMR Spectroscopy: The Definitive Fluorine Signature

^{19}F NMR is highly sensitive and provides a distinct signal for fluorine atoms, making it an invaluable tool for the analysis of fluorinated compounds.[3] For **Methyl 4,4-difluorocyclohexanecarboxylate**, a single signal is expected for the two equivalent fluorine atoms.

Expected ^{19}F NMR Data:

The chemical shift of the fluorine atoms in a gem-difluoro cyclohexane system is typically in the range of -90 to -110 ppm relative to CFCl_3 . The signal will likely be a multiplet due to coupling with the adjacent protons.

Comparison with other Fluorinated Cyclohexanes:

The ^{19}F NMR chemical shift is highly sensitive to the substitution pattern on the cyclohexane ring. For instance, a monofluorinated cyclohexane would show a different chemical shift and coupling pattern compared to the gem-difluoro compound. This allows for the unambiguous confirmation of the number and position of fluorine atoms.

Figure 2: NMR-based structural elucidation workflow.

Mass Spectrometry (MS): Determining Molecular Weight and Fragmentation

Mass spectrometry provides the molecular weight of the compound and its fragmentation pattern, which can be used to confirm the molecular formula and deduce structural features. Gas Chromatography-Mass Spectrometry (GC-MS) is a suitable technique for a volatile compound like **Methyl 4,4-difluorocyclohexanecarboxylate**.

Expected Mass Spectrometry Data:

- Molecular Ion (M^+):** The molecular ion peak is expected at $m/z = 178$, corresponding to the molecular weight of $\text{C}_8\text{H}_{12}\text{F}_2\text{O}_2$.^[4]
- Key Fragments:** Common fragmentation pathways for esters include the loss of the methoxy group ($-\text{OCH}_3$, $m/z = 31$) and the loss of the methoxycarbonyl group ($-\text{COOCH}_3$, $m/z = 59$). The presence of the difluorocyclohexane ring will also lead to characteristic fragmentation patterns.

Predicted Fragmentation Pattern:

m/z	Possible Fragment
178	$[M]^+$
147	$[M - \text{OCH}_3]^+$
119	$[M - \text{COOCH}_3]^+$
101	$[\text{C}_6\text{H}_8\text{F}_2]^+$

Comparison with a Non-fluorinated Analog: Methyl cyclohexanecarboxylate

The mass spectrum of Methyl cyclohexanecarboxylate (MW = 142.19 g/mol) would show a molecular ion peak at m/z 142. The fragmentation pattern would be simpler, lacking the fragments characteristic of the difluorinated ring. This comparison helps to confirm the presence and location of the fluorine atoms.

Fourier-Transform Infrared (FTIR) Spectroscopy: Identifying Functional Groups

FTIR spectroscopy is used to identify the functional groups present in a molecule by detecting the absorption of infrared radiation.

Expected FTIR Data for **Methyl 4,4-difluorocyclohexanecarboxylate**:

Wavenumber (cm^{-1})	Vibration
~ 2950-2850	C-H stretch (aliphatic)
~ 1735	C=O stretch (ester)
~ 1200-1100	C-O stretch (ester)
~ 1100-1000	C-F stretch

Comparison with a Non-fluorinated Analog: Methyl cyclohexanecarboxylate

The FTIR spectrum of Methyl cyclohexanecarboxylate would show the characteristic C-H and C=O stretching vibrations. However, it would lack the strong absorption bands in the 1100-1000 cm^{-1} region, which are indicative of the C-F bonds. This provides direct evidence for the presence of fluorine in the target molecule.

Experimental Protocols

NMR Spectroscopy

- Sample Preparation: Dissolve 5-10 mg of the compound in approximately 0.6 mL of a deuterated solvent (e.g., CDCl_3) in a 5 mm NMR tube. Add a small amount of tetramethylsilane (TMS) as an internal reference (0.00 ppm for ^1H and ^{13}C NMR).

- **^1H NMR Acquisition:** Acquire the spectrum on a 400 MHz or higher spectrometer. Typical parameters include a 30° pulse angle, 16-32 scans, a spectral width of 12 ppm, and a relaxation delay of 1-2 seconds.
- **^{13}C NMR Acquisition:** Acquire the spectrum using a proton-decoupled pulse sequence. Typical parameters include a 30° pulse angle, 1024 or more scans, a spectral width of 220 ppm, and a relaxation delay of 2 seconds.
- **^{19}F NMR Acquisition:** Acquire the spectrum with proton decoupling. Use an external reference standard such as CFCl_3 (0.00 ppm). Typical parameters include a 30° pulse angle, 64-128 scans, and a spectral width of 250 ppm.

Gas Chromatography-Mass Spectrometry (GC-MS)

- **Sample Preparation:** Prepare a dilute solution of the compound (e.g., 100 $\mu\text{g/mL}$) in a volatile solvent such as ethyl acetate or dichloromethane.
- **GC Conditions:**
 - **Column:** A non-polar column such as a DB-5ms (30 m x 0.25 mm, 0.25 μm film thickness).
 - **Carrier Gas:** Helium at a constant flow of 1 mL/min.
 - **Inlet Temperature:** 250 $^\circ\text{C}$.
 - **Oven Program:** Start at 50 $^\circ\text{C}$ for 2 minutes, then ramp to 280 $^\circ\text{C}$ at 15 $^\circ\text{C/min}$, and hold for 5 minutes.
- **MS Conditions:**
 - **Ionization Mode:** Electron Ionization (EI) at 70 eV.
 - **Mass Range:** m/z 40-400.
 - **Source Temperature:** 230 $^\circ\text{C}$.

Fourier-Transform Infrared (FTIR) Spectroscopy

- **Sample Preparation:** For a liquid sample, a thin film can be prepared between two NaCl or KBr plates. Alternatively, an Attenuated Total Reflectance (ATR) accessory can be used.
- **Acquisition:** Record the spectrum from 4000 to 400 cm^{-1} . Typically, 16-32 scans are co-added to improve the signal-to-noise ratio. A background spectrum of the clean ATR crystal or salt plates should be recorded and subtracted from the sample spectrum.

Conclusion

The structural confirmation of **Methyl 4,4-difluorocyclohexanecarboxylate** requires a comprehensive analytical approach. While experimental spectra for this specific compound are not readily available in public databases, a combination of predicted data and comparison with analogous compounds provides a robust framework for its characterization. ^{19}F NMR is particularly crucial for definitively confirming the presence and location of the fluorine atoms. The combined use of ^1H NMR, ^{13}C NMR, ^{19}F NMR, MS, and FTIR, as outlined in this guide, provides a self-validating system for the unambiguous structural elucidation of this and other novel fluorinated molecules, ensuring the scientific integrity of research and development in the pharmaceutical and chemical industries.

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